

Spectroscopic Characterization & Performance Guide: 2-[(2,2-Dimethylpropyl)amino]acetic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-[(2,2-Dimethylpropyl)amino]acetic acid
Cat. No.: B13237109

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Common Name: N-Neopentylglycine (NPG / Nnoe) CAS Registry Number: 1989671-55-7 (HCl salt), 1118-68-9 (Free base) Molecular Formula: C

H

NO

Molecular Weight: 145.20 g/mol

Executive Summary: The Steric Shield of Peptidomimetics[1]

In the landscape of drug development, **2-[(2,2-Dimethylpropyl)amino]acetic acid** (N-Neopentylglycine) serves as a critical "steric shield" monomer. Unlike its linear counterparts (e.g., N-propylglycine), the bulky tert-butyl group at the

-position provides a unique balance: it imparts significant lipophilicity and proteolytic resistance without the extreme steric clash associated with

-branched N-substituents (like N-tert-butylglycine).

This guide objectively characterizes N-Neopentylglycine, contrasting its spectroscopic signature and physicochemical performance against standard alternatives like Sarcosine (N-Methylglycine) to aid in rational peptidomimetic design.

Spectroscopic Profile: The Molecular Fingerprint[1]

Accurate identification relies on distinguishing the specific "neopentyl singlet" pattern from other aliphatic signals.[1]

A. Nuclear Magnetic Resonance (NMR) Characterization

The hallmark of N-Neopentylglycine is the absence of coupling in the side chain due to the quaternary carbon.[1] This results in clean singlets that are easily integrated, making it an excellent internal standard for reaction monitoring.[1]

Table 1: Theoretical & Observed NMR Shifts (in D

O/CDCl

)

Nucleus	Moiety	Shift (ppm)	Multiplicity	Integration	Structural Insight
H	t-Butyl	0.90 – 1.05	Singlet (s)	9H	Diagnostic high-field signal; intense and sharp.
H	N-CH -C	2.35 – 2.50	Singlet (s)	2H	Neopentyl methylene. Shifts downfield to ~2.9 ppm if protonated (HCl salt).[1]
H	N-CH -COOH	3.30 – 3.60	Singlet (s)	2H	Glycine -protons. Sensitive to pH (zwitterion vs anion).[1]
C	t-Butyl CH	27.0 – 29.5	-	-	Intense signal for three equivalent methyls.
C	Quaternary C	30.0 – 32.0	-	-	Low intensity; disappears in DEPT-135.
C	N-CH -COOH	50.0 – 55.0	-	-	Glycine backbone carbon.
C	N-CH -C	60.0 – 62.0	-	-	Neopentyl methylene; distinct from

					linear alkyls (~50 ppm).
C	Carbonyl	170.0 – 175.0	-	-	Carboxylic acid/carboxylate.



Expert Note: In

¹H NMR, if you observe a doublet for the neopentyl CH

or the t-butyl group, your synthesis likely failed, yielding an iso-butyl derivative (from isobutyraldehyde impurity). The neopentyl group must appear as singlets.

B. Mass Spectrometry (MS) Fragmentation[1]

Ionization Mode: ESI (+) Parent Ion [M+H]

: 146.21 m/z

Key Fragmentation Pathway (MS/MS):

- Precursor: 146.2 m/z[1]
- Primary Loss: [M+H - HCOOH]

100.2 m/z (Imine formation).

- Secondary Loss: Cleavage of the t-butyl group (loss of C

H

, 56 Da) is less common in soft ionization but seen in EI as a base peak at m/z 57 (

-Bu

).

C. Infrared Spectroscopy (FT-IR)

- 2400 – 3000 cm

: Broad "ammonium" band (N-H

stretching) in the HCl salt or zwitterionic solid.

- 1720 – 1740 cm

: C=O stretch (strong) if free acid/HCl salt.

- 1580 – 1610 cm

: Asymmetric carboxylate stretch (if zwitterionic/salt).

- 1365 & 1390 cm

: The "Gem-Dimethyl" doublet (or t-butyl split). A critical confirmation of the tert-butyl moiety.

[\[1\]](#)

Comparative Performance Analysis

Why choose N-Neopentylglycine over Sarcosine or N-Isobutylglycine? The decision rests on the balance between lipophilicity and conformational freedom.

Table 2: Physicochemical Comparison of N-Substituted Glycines

Feature	Sarcosine (N-Me-Gly)	N-Neopentylglycine (NPG)	N-t-Butylglycine	Performance Implication
Steric Bulk (Taft E)	-1.24 (Small)	-2.50 (Large, Distal)	-3.90 (Large, Proximal)	NPG allows backbone flexibility while shielding the nitrogen.
Lipophilicity (cLogP)	-0.95	+1.20	+0.85	NPG drastically improves membrane permeability.
Proteolytic Stability	Low	High	Very High	NPG blocks protease access via distal steric bulk. [1]
Rotational Barrier	Low (Cis/Trans rapid)	Medium	High (Locked Trans)	NPG allows "cis/trans" isomerization, useful for adaptable binding pockets.
Solubility (Water)	Very High	Moderate	Low	NPG bridges the gap between solubility and permeability. [1]

Mechanistic Insight: The "Gear Effect"

Unlike N-tert-butylglycine, where the bulk is directly on the nitrogen (causing a "locked" conformation), the neopentyl group in NPG has a methylene spacer (-CH

-). This acts as a "hinge," allowing the bulky tert-butyl group to sweep a larger volume of space, effectively shielding the peptide bond from enzymatic hydrolysis without freezing the backbone

into a single rigid conformation.

Experimental Protocols

Protocol A: Synthesis via Reductive Amination (Recommended)

Rationale: This method avoids over-alkylation (quaternary ammonium formation) common with alkyl halide substitution.[\[1\]](#)

Reagents:

- Glycine ethyl ester HCl (1.0 equiv)
- Pivalaldehyde (2,2-dimethylpropanal) (1.1 equiv)
- Sodium Triacetoxyborohydride (STAB) (1.4 equiv)
- DCM (Solvent)

Step-by-Step Workflow:

- Imine Formation: Suspend Glycine ethyl ester HCl in DCM. Add TEA (1.0 equiv) to free base.
[\[1\]](#) Add Pivalaldehyde.[\[1\]](#) Stir at Room Temp (RT) for 2 hours. Checkpoint: Solution should remain clear/slightly yellow.
- Reduction: Cool to 0°C. Add STAB portion-wise over 20 mins. (STAB is milder than NaBH and prevents aldehyde reduction).[\[1\]](#)
- Quench: Stir overnight at RT. Quench with sat. NaHCO
- .
- Workup: Extract with DCM (3x). Wash organic layer with Brine.[\[1\]](#) Dry over Na

SO

.

- Hydrolysis (Optional): To get the free acid, treat the ester with LiOH in THF/H

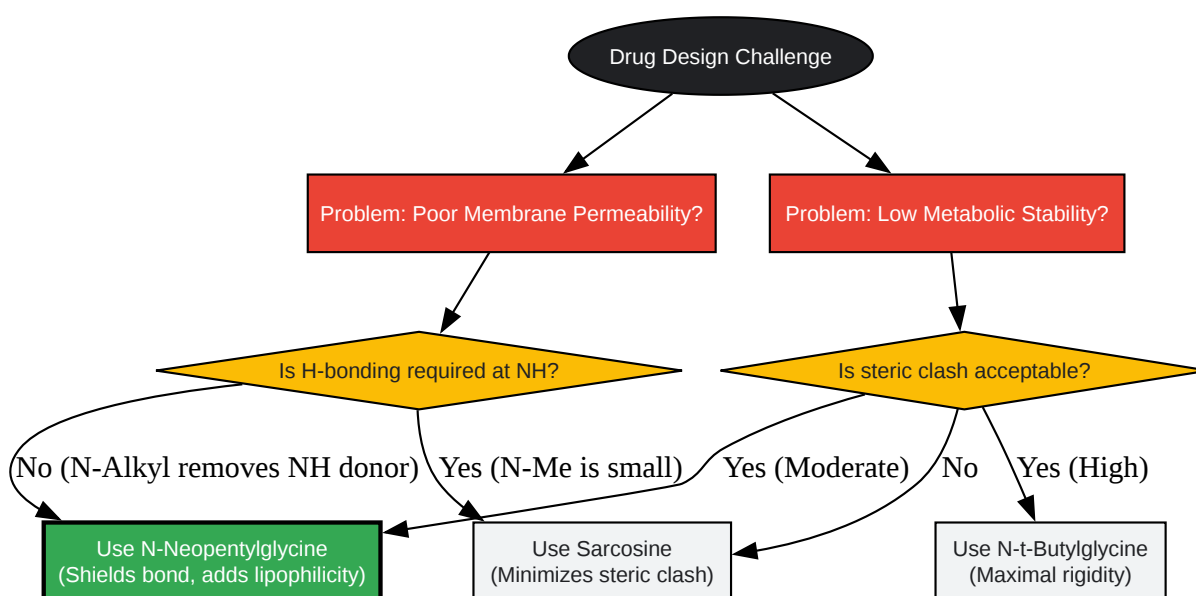
O (1:1) for 4 hours, then acidify to pH 5 to precipitate the zwitterion.

Protocol B: Purification & Validation

- Purification: Recrystallization from Methanol/Ether is preferred over silica chromatography due to the polar zwitterionic nature.^[1]
- TLC Stain: Ninhydrin (weak/yellow spot due to secondary amine) or Phosphomolybdic Acid (PMA) (strong spot for aliphatic chain).

Decision Logic for Drug Design

When should you deploy N-Neopentylglycine? Use the following logic flow to determine its suitability for your lead optimization.



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Figure 1: Decision matrix for selecting N-substituted glycine monomers in peptidomimetic design.

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